

# Thiobenzoic Acid: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Thiobenzoic acid*

Cat. No.: *B045634*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and detailed handling protocols for **thiobenzoic acid**. Designed for laboratory and drug development settings, this document summarizes key quantitative data, outlines experimental procedures, and offers visual workflows to ensure the safe and effective use of this compound.

## Chemical and Physical Properties

**Thiobenzoic acid** is an organosulfur compound with a distinct stench.<sup>[1]</sup> It is a pale yellow liquid that may freeze just below room temperature.<sup>[2]</sup> Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> OS	[3][4]
Molecular Weight	138.19 g/mol	[3][4]
CAS Number	98-91-9	[3]
Appearance	Pale yellow to yellow-orange or reddish-brown liquid or solid	[2][5]
Odor	Stench / Sulfurous	[1][5]
Melting Point	15-18 °C	[5]
Boiling Point	80-87 °C @ 10 Torr; 122 °C @ 30 mmHg	[5]
Density	1.174 g/cm <sup>3</sup> at 20-25 °C	[5]
Flash Point	94 °C (closed cup)	
Solubility	Insoluble in water.[5] Soluble in ether and ethanol.	[6]
pKa	Approximately 2.5	[7]

## Toxicological Data

**Thiobenzoic acid** is classified as a hazardous substance, primarily causing skin and eye irritation, and potentially respiratory irritation.[6] Acute toxicity data is limited, and no occupational exposure limits have been established.[6]

Parameter	Value	Species	Route	Source(s)
LD50	350 mg/kg	Rat	Intraperitoneal	<a href="#">[6]</a>
Oral LD50 (ATE)	> 2000 mg/kg (classification criteria not met)	-	Oral	<a href="#">[6]</a>
Dermal LD50 (ATE)	> 2000 mg/kg (classification criteria not met)	-	Dermal	<a href="#">[6]</a>
Vapor LC50 (ATE)	> 20 mg/l (classification criteria not met)	-	Inhalation	<a href="#">[6]</a>

GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[1\]](#)

## Experimental Protocols: Safe Handling and Disposal

Adherence to strict safety protocols is paramount when working with **thiobenzoic acid**.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[4\]](#)
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: In case of insufficient ventilation or potential for aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

## Weighing and Preparing Solutions

- Ventilation: All handling of **thiobenzoic acid**, including weighing and solution preparation, must be conducted in a well-ventilated chemical fume hood.[1]
- Containment: Use a draft shield or a dedicated weighing enclosure within the fume hood to prevent the dispersal of the substance.
- Dispensing: Use a clean spatula or appropriate dispensing tool. Avoid generating dust or aerosols.[1]
- Solution Preparation: When dissolving, add the **thiobenzoic acid** slowly to the solvent. Be aware of any potential exothermic reactions, although none are prominently noted for common laboratory solvents.
- Cleaning: Thoroughly clean all equipment and the work area after use.

## Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong acids, strong bases, strong reducing agents, and oxidizing agents.[6]
- Some sources indicate that **thiobenzoic acid** is air-sensitive and should be stored under an inert atmosphere (e.g., argon).[4]
- Keep containers tightly sealed.[1]

## Waste Disposal

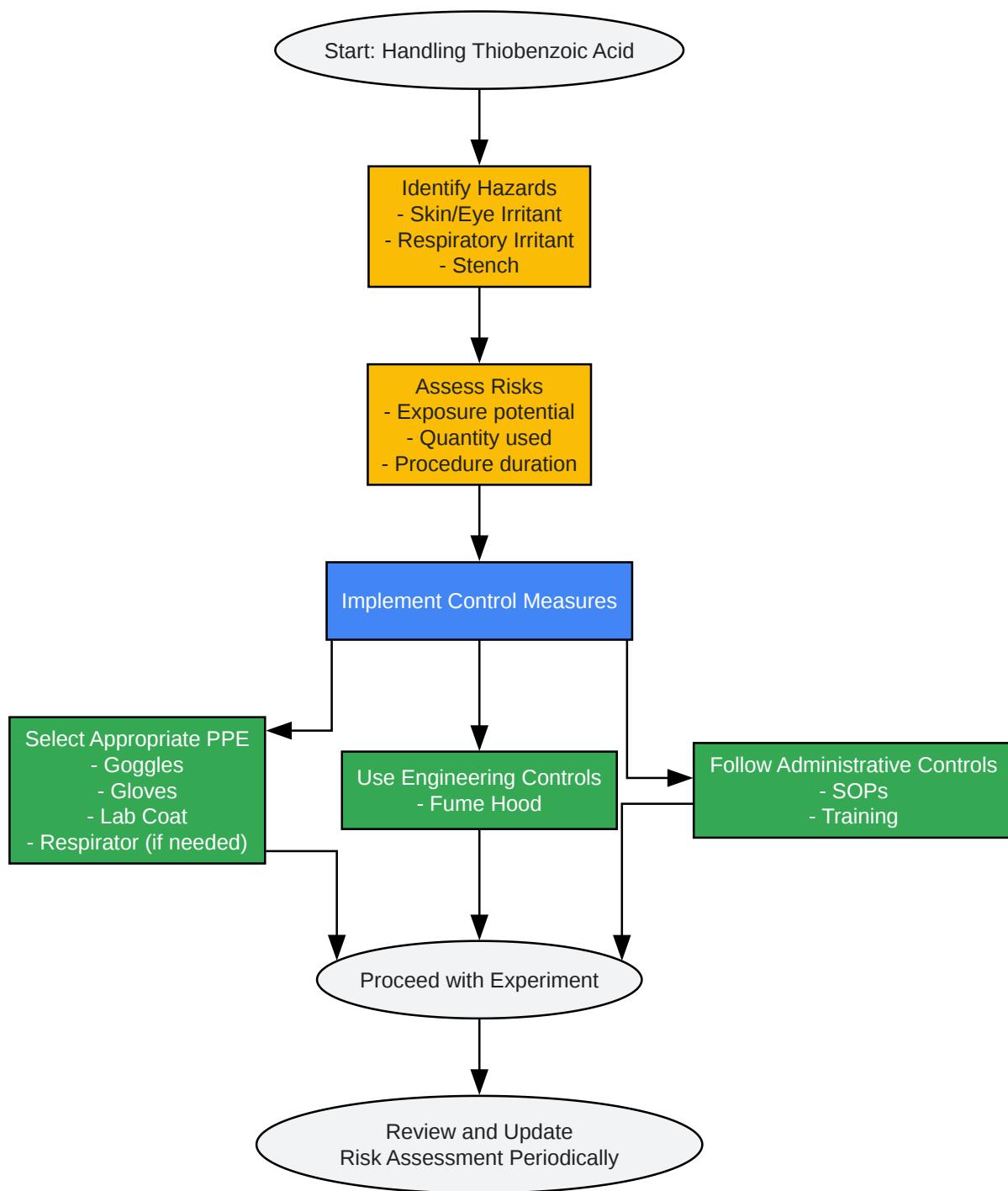
- Dispose of waste **thiobenzoic acid** and contaminated materials in accordance with local, state, and federal regulations.[8]
- Collect waste in a designated, labeled, and sealed container.
- Do not dispose of down the drain.[9]

## Emergency Procedures

Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention. <a href="#">[6]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[6]</a>
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention. <a href="#">[10]</a>
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. For large spills, contain the spill and follow institutional emergency procedures. Prevent entry into waterways. <a href="#">[9]</a>

## Visual Workflows and Logical Relationships

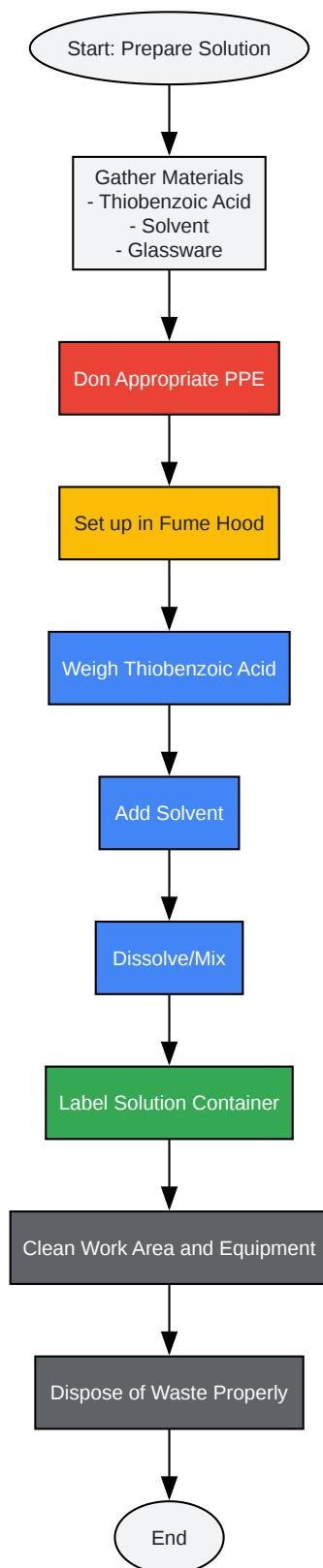
### Risk Assessment for Handling Thiobenzoic Acid



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Caption: Risk assessment workflow for **thiobenzoic acid**.

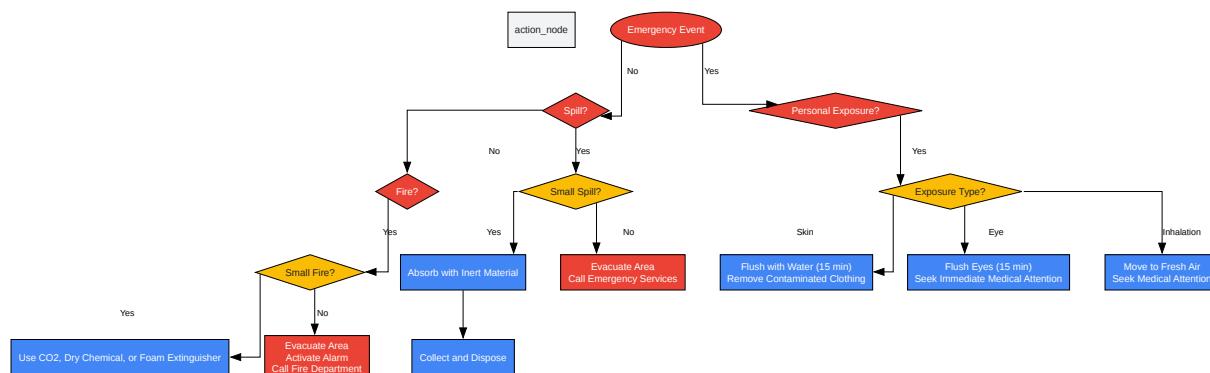
## Experimental Workflow: Solution Preparation



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Caption: Workflow for preparing a **thiobenzoic acid** solution.

# Emergency Response Decision Tree



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Caption: Decision tree for emergency response.

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